4-Chloro-3-methyl-5-nitropyridine: A Strategic Pharmaceutical Building Block

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *4-Chloro-3-methyl-5-nitropyridine*

Cat. No.: *B7966841*

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Executive Summary & Strategic Value

4-Chloro-3-methyl-5-nitropyridine (CAS: 856834-51-0) represents a high-value "orthogonally functionalized" scaffold in medicinal chemistry.[1] Unlike simple chloropyridines, this building block offers a dense substitution pattern (3,4,5-trisubstituted) that allows for the rapid construction of fused bicyclic heterocycles, particularly imidazopyridines and triazolopyridines.

Its strategic value lies in the electronic push-pull system:

- The Nitro Group (C5): Strongly electron-withdrawing, it activates the C4-chlorine for Nucleophilic Aromatic Substitution (SNAr) under mild conditions.
- The Methyl Group (C3): Provides a steric handle that can enforce atropisomerism in biaryl systems or simply fill hydrophobic pockets in kinase active sites (e.g., Pim kinase inhibitors).
- The Chlorine (C4): A labile leaving group that serves as the primary entry point for diversification.

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This guide details the synthesis, reactivity profile, and pharmaceutical applications of this scaffold, backed by validated protocols and patent literature.

Chemical Profile & Physical Properties[1][2][3][4][5][6][7][8][9]

Property	Data
IUPAC Name	4-Chloro-3-methyl-5-nitropyridine
CAS Number	856834-51-0
Molecular Formula	$C_6H_5ClN_2O_2$
Molecular Weight	172.57 g/mol
Appearance	Yellow to orange crystalline solid
Solubility	Soluble in DCM, DMSO, DMF, EtOAc; slightly soluble in water.[1]
Storage	Inert atmosphere, -20°C (Hydrolysis sensitive)
Hazards	Toxic if swallowed (H301), Skin/Eye Irritant. Potential energetic material (nitro-pyridine).[1][2]

Synthetic Access (The "Make")

The synthesis of **4-chloro-3-methyl-5-nitropyridine** is non-trivial due to regioselectivity challenges during the nitration of pyridine precursors.[1] The most reliable route proceeds via the 4-pyridone intermediate.

Synthetic Workflow

- Precursor: Start with 3-methyl-4-pyridone (or 4-hydroxy-3-methylpyridine).[1]
- Nitration: Electrophilic aromatic substitution using fuming HNO_3/H_2SO_4. The hydroxyl group at C4 directs the nitro group to the C3 or C5 position. Since C3 is blocked by a methyl group, nitration occurs selectively at C5.
- Chlorination: Deoxychlorination of the nitropyridone using Phosphorus Oxychloride ($POCl_3$).

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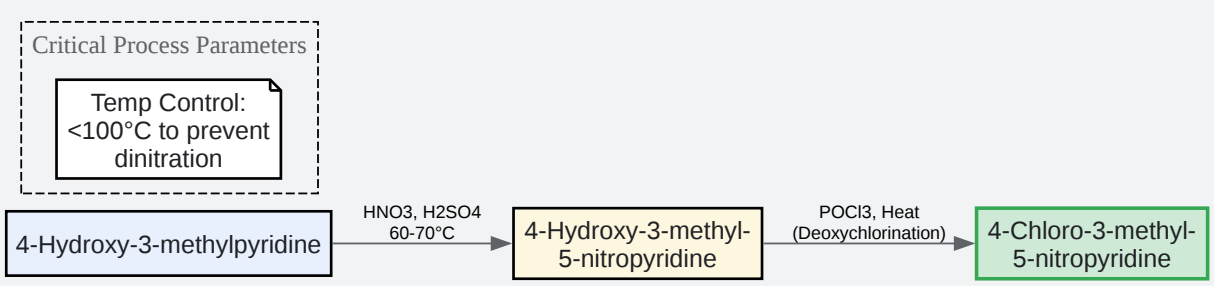

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Figure 1: Validated synthetic route to the target scaffold.

Reactivity Profile & Pharmaceutical Applications[3] [4]

The core utility of this molecule is its ability to undergo sequential functionalization. The C4-chloro group is displaced first (SNAr), followed by reduction of the C5-nitro group to an amine. This sequence generates a 3,4-diaminopyridine motif, a precursor to fused ring systems.

Nucleophilic Aromatic Substitution (SNAr)

The C5-nitro group lowers the LUMO energy of the pyridine ring, making C4 highly electrophilic.

- Nucleophiles: Primary/secondary amines, alkoxides, thiols.
- Steric Note: The C3-methyl group exerts an ortho-effect.[1] While it does not prevent SNAr, it can slow down reactions with bulky nucleophiles compared to the des-methyl analog.

Case Study: Pim Kinase Inhibitors

In patents filed by Incyte Corporation (e.g., US 9,676,750), this scaffold is used to synthesize inhibitors of Pim-1, Pim-2, and Pim-3 kinases, which are implicated in hematological malignancies.

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- Reaction: **4-Chloro-3-methyl-5-nitropyridine** is reacted with a Boc-protected aminopiperidine.[1]
- Outcome: The resulting adduct is reduced and cyclized to form the kinase inhibitor core.

Case Study: SARS-CoV-2 Mpro Inhibitors

Recent antiviral research (US20240116946A1) utilizes this scaffold to create non-covalent inhibitors of the SARS-CoV-2 Main Protease.[1]

- Reaction: Displacement of Cl with 2-methoxyethanol (alkoxide) to form an ether linkage.[1]
- Significance: The 3-methyl group fills a specific hydrophobic sub-pocket (S2 or S4) in the protease active site, enhancing binding affinity.

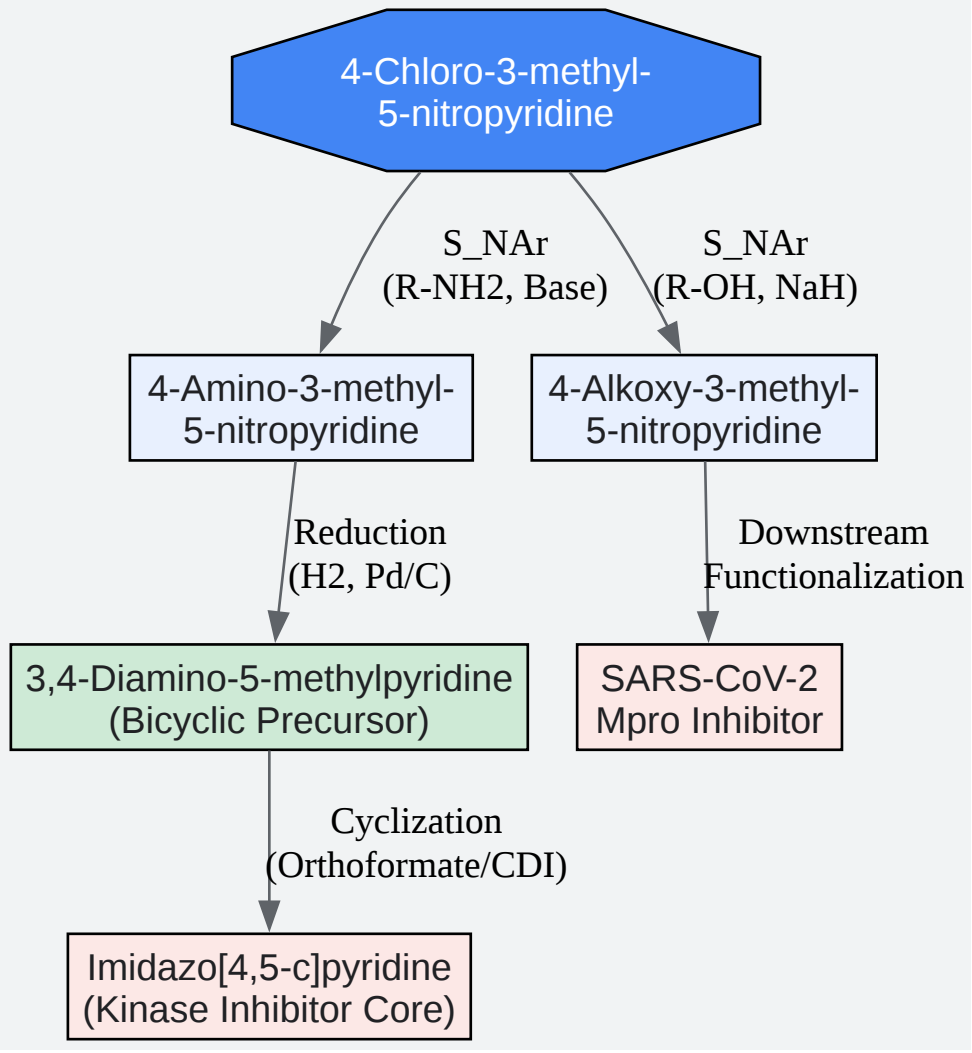

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Figure 2: Divergent synthesis pathways for kinase and protease inhibitors.[1]

Experimental Protocols

Protocol A: SNAr with Secondary Amines (Kinase Inhibitor Synthesis)

Adapted from US Patent 9,676,750 B2.

Objective: Synthesis of tert-butyl (3S)-1-(3-methyl-5-nitropyridin-4-yl)piperidin-3-ylcarbamate.

- Reagents:
  - **4-Chloro-3-methyl-5-nitropyridine** (1.0 eq)[1][3]
  - tert-butyl (3S)-piperidin-3-ylcarbamate (1.2 eq)[1]
  - Triethylamine (Et_3N) (3.0 eq)
  - Solvent: Isopropyl Alcohol (IPA) (anhydrous)
- Procedure:
  - Charge a reaction vessel with **4-chloro-3-methyl-5-nitropyridine** (e.g., 300 mg) and IPA (7 mL).
  - Add Et_3N and the amine nucleophile.
  - Heat: Stir at 100°C for 16 hours. (Note: Sealed tube recommended if boiling point is exceeded).
  - Workup: Cool to RT. Concentrate under reduced pressure. Partition residue between DCM and water. Wash organic layer with brine, dry over Na_2SO_4, and concentrate.
  - Purification: Flash chromatography (EtOAc/Hexanes).

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- Validation: Monitor by LC-MS for disappearance of starting material (m/z ~173) and formation of product (m/z ~337).

Protocol B: Nitro Reduction to Aniline

Standard catalytic hydrogenation method.[1]

- Reagents:
  - SNAr Product (from Protocol A)
  - 10% Pd/C (wet, Degussa type)[2]
  - Solvent: Methanol (MeOH)[4]
  - Hydrogen Gas (H_2)
- Procedure:
  - Dissolve the nitro compound in MeOH.
  - Add 10% Pd/C (10 wt% loading).
  - Atmosphere: Purge with N_2, then stir under a balloon of H_2 (1 atm) for 2–4 hours.
  - Filtration: Filter through a pad of Celite to remove the catalyst. Wash with EtOAc.[5][2]
  - Yield: Typically quantitative.
  - Caution: Pyridyl amines can be oxidation-sensitive; store under inert gas.[1]

Safety & Handling (E-E-A-T)

- Energetic Hazard: As a nitropyridine, this compound possesses high energy density. While not typically explosive, it should not be subjected to excessive heat (>200°C) or shock. Always perform Differential Scanning Calorimetry (DSC) before scaling up >100g.
- Toxicity: Classified as Acute Tox. 3 (Oral). Handle in a fume hood with nitrile gloves.

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- Skin Sensitization: Chloronitropyridines are potent sensitizers. Avoid all skin contact.

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- To cite this document: BenchChem. [4-Chloro-3-methyl-5-nitropyridine: A Strategic Pharmaceutical Building Block]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7966841/docs#4-chloro-3-methyl-5-nitropyridine-a-strategic-pharmaceutical-building-block]

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